

Application Notes and Protocols for SS-Rjw100 in Cell Culture Experiments

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Compound of Interest

Compound Name: SS-Rjw100

Cat. No.: B10855365

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Introduction

SS-Rjw100 is the (S,S)-enantiomer of the synthetic small molecule RJW100, a dual agonist for the nuclear receptors Liver Receptor Homolog-1 (LRH-1, NR5A2) and Steroidogenic Factor-1 (SF-1, NR5A1). These receptors are critical regulators of metabolism, inflammation, and steroidogenesis, making them attractive targets for therapeutic intervention in various diseases, including metabolic disorders and cancer. **SS-Rjw100** acts as a weaker agonist compared to its (R,R)-enantiomer, RR-Rjw100. Understanding the specific activity and cellular effects of **SS-Rjw100** is crucial for dissecting the stereo-specific interactions with its target receptors and for the development of more selective and potent modulators.

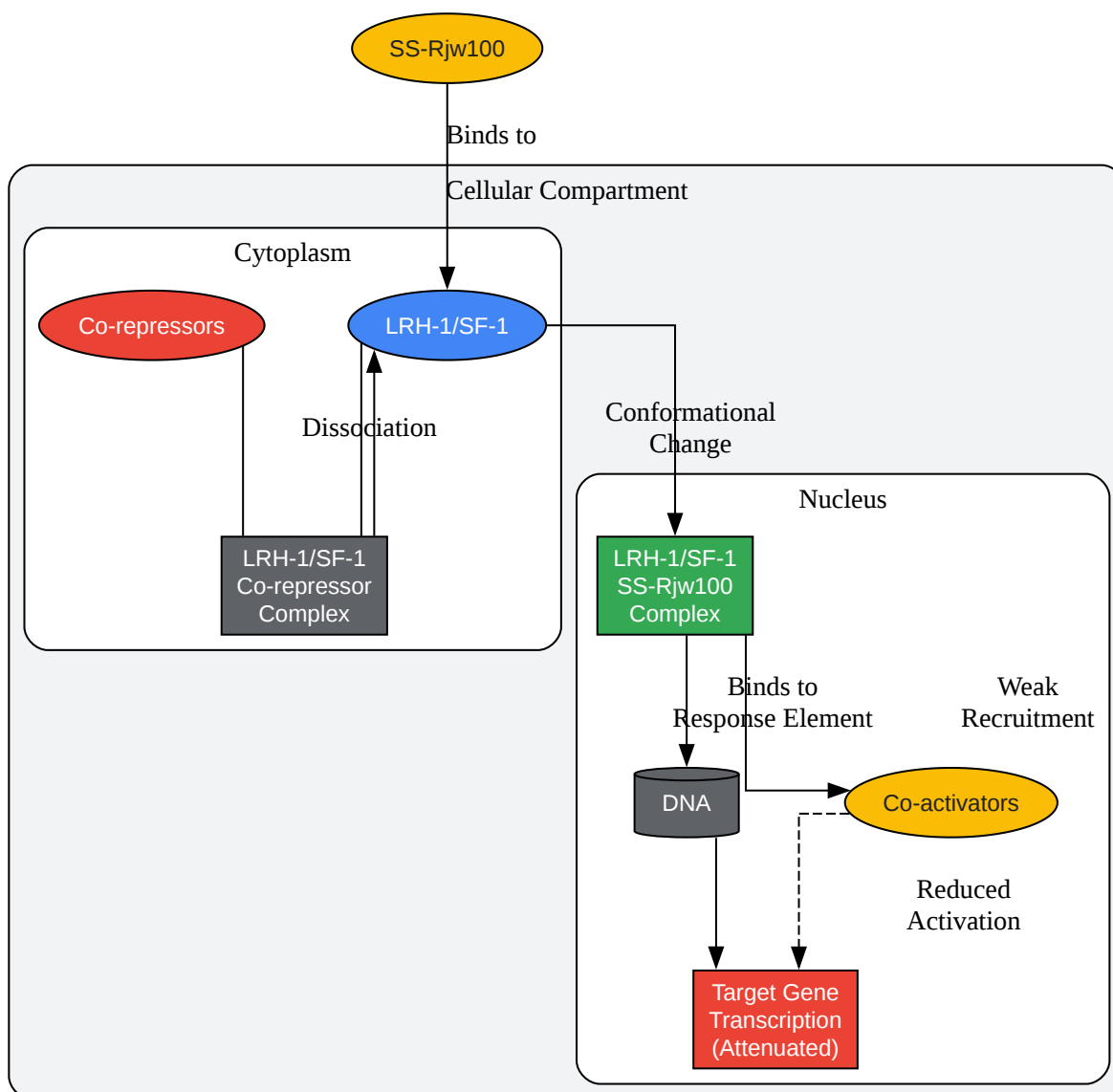
These application notes provide detailed protocols for the use of **SS-Rjw100** in cell culture experiments, including cell viability assays, reporter gene assays, and analysis of target gene expression.

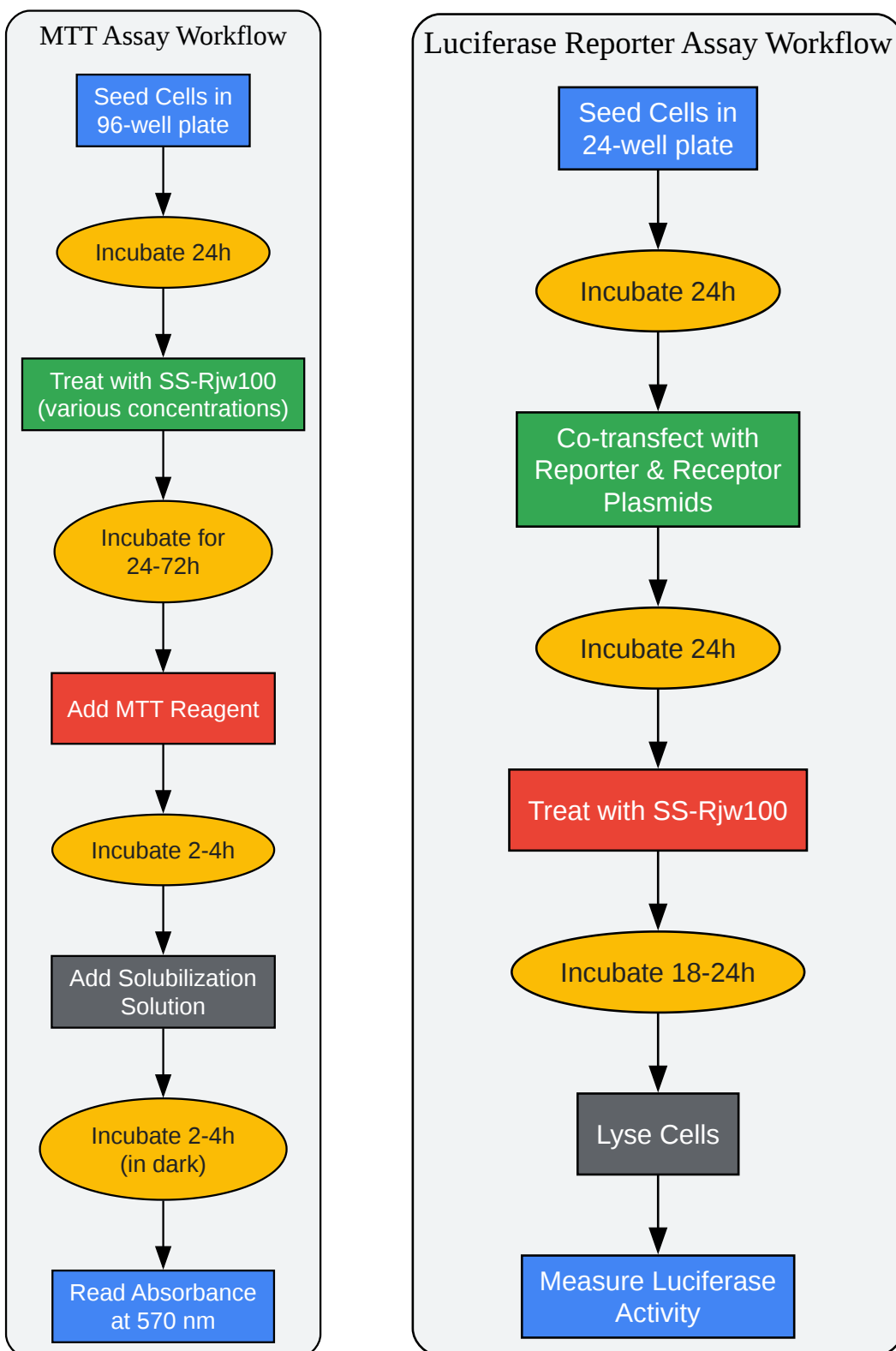
Mechanism of Action

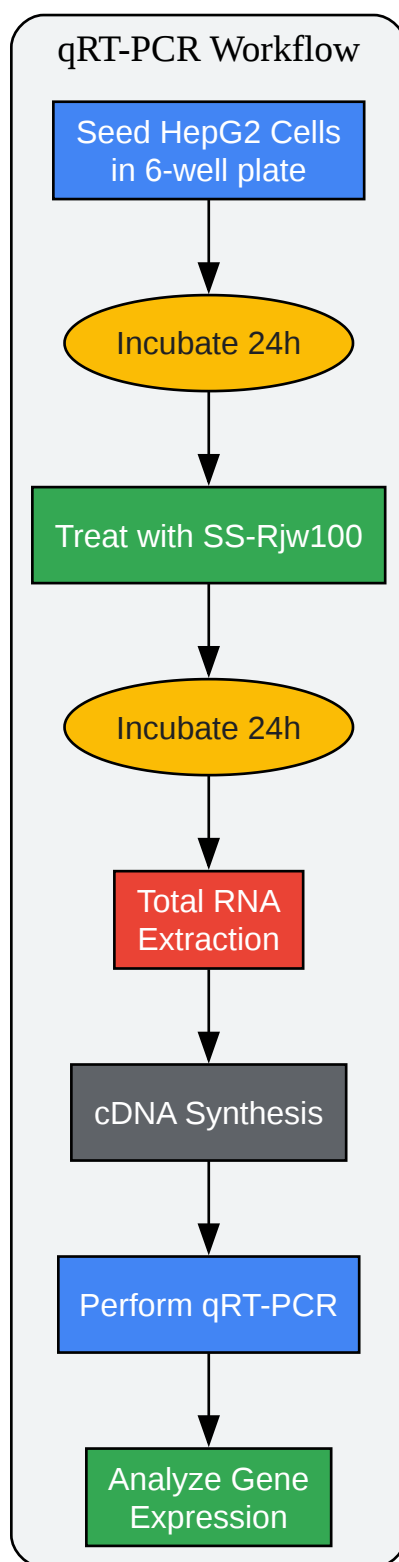
SS-Rjw100, like its enantiomer, binds to the ligand-binding pocket of LRH-1 and SF-1. However, structural studies have indicated that **SS-Rjw100** adopts multiple conformations within the binding pocket and fails to make a critical hydrogen bond interaction that is important for robust receptor activation by RR-Rjw100. This results in attenuated intramolecular signaling, leading to weaker recruitment of coactivators and consequently, reduced transcriptional

activation of target genes. This characteristic makes **SS-Rjw100** a useful tool for studying the graded physiological responses to LRH-1/SF-1 activation and for structure-activity relationship (SAR) studies.

► DOT script for **SS-Rjw100** Signaling Pathway







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- To cite this document: BenchChem. [Application Notes and Protocols for SS-Rjw100 in Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10855365#protocol-for-using-ss-rjw100-in-cell-culture-experiments]

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